

Application Note: Quantification of Ipratropium in Human Urine using LC-MS/MS

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Compound of Interest

Compound Name: *Ipratropium-D3 bromide*

Cat. No.: *B14023070*

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Abstract & Clinical Context

Ipratropium bromide is a quaternary ammonium derivative of atropine, widely used as an anticholinergic bronchodilator for COPD and asthma. Unlike many lipophilic drugs, Ipratropium carries a permanent positive charge at the nitrogen atom, rendering it highly polar and incapable of crossing the blood-brain barrier significantly.

In urine analysis—critical for pharmacokinetic profiling and doping control (WADA monitoring)—this permanent charge presents a unique challenge: the molecule cannot be deprotonated to a neutral state for standard Liquid-Liquid Extraction (LLE) or Reversed-Phase (RP) retention.

This protocol details a Weak Cation Exchange (WCX) extraction strategy specifically designed for quaternary amines, coupled with Hydrophilic Interaction Liquid Chromatography (HILIC) to ensure maximum sensitivity and retention.

Chemical Properties & Mechanism

Understanding the analyte's behavior is the foundation of this protocol.

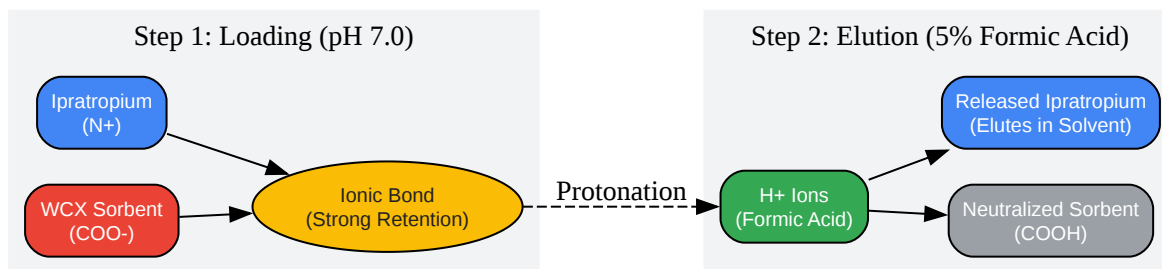
Property	Ipratropium (Analyte)	Ipratropium-D3 (Internal Standard)
CAS Number	22254-24-6	N/A (Labeled Analog)
Formula		
Precursor Ion ()	332.2	335.2
pKa	N/A (Permanent Quaternary Amine)	N/A
LogP	-1.8 (Highly Polar)	-1.8

The "Quaternary" Challenge

Most basic drugs are extracted using Mixed-mode Cation Exchange (MCX) where elution occurs by basifying the solvent (pH > 10) to deprotonate the drug. This fails for Ipratropium because it retains its positive charge at all pH levels.

The Solution: We utilize Weak Cation Exchange (WCX).

- Load (pH 7): The WCX sorbent (carboxylate) is negatively charged (). Ipratropium () binds ionically.
- Elute (Acidic): We apply high acid (Formic Acid). This protonates the sorbent (), turning off the negative charge and releasing the permanently positive Ipratropium.



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Figure 1: Mechanism of Weak Cation Exchange (WCX) for Quaternary Amines. Unlike standard basic drugs, elution is achieved by neutralizing the sorbent, not the analyte.

Materials & Reagents

- Standards: Ipratropium Bromide (Sigma/Cerilliant), **Ipratropium-D3 Bromide** (Toronto Research Chemicals/C/D/N Isotopes).
- SPE Cartridges: Oasis WCX (Waters) or Strata-X-CW (Phenomenex), 30 mg/1 mL.
- LC Column: Waters ACQUITY UPLC BEH HILIC (1.7 μm , 2.1 x 100 mm) or equivalent Amide column.
- Solvents: LC-MS grade Acetonitrile (ACN), Methanol (MeOH), Water, Formic Acid (FA), Ammonium Formate.

Experimental Protocols

Stock & Working Solutions

- Stock Solution (1 mg/mL): Dissolve Ipratropium Bromide and Ipratropium-D3 in Methanol. Store at -20°C .
- Internal Standard (IS) Spiking Solution: Dilute D3 stock to 50 ng/mL in water.
- Calibration Standards: Prepare serial dilutions in drug-free human urine (range: 0.1 – 100 ng/mL).

Sample Preparation (WCX SPE)

Strict pH control is vital for WCX retention.

- Pre-treatment:
 - Aliquot 200 μ L Urine.
 - Add 20 μ L IS Spiking Solution (D3).
 - Add 600 μ L 50 mM Ammonium Acetate Buffer (pH 7.0). Note: Do not acidify here; we need the sorbent charged.
 - Vortex and centrifuge (10,000 x g, 5 min).
- Conditioning:
 - 1 mL MeOH.
 - 1 mL Water.
- Loading:
 - Load pre-treated sample at gravity flow or low vacuum (1 mL/min).
- Washing:
 - Wash 1: 1 mL 50 mM Ammonium Acetate (pH 7). (Removes salts/proteins).
 - Wash 2: 1 mL Methanol. (Removes neutral hydrophobic interferences).
- Elution:
 - Elute with 2 x 250 μ L of 5% Formic Acid in Methanol.
 - Critical: The acid neutralizes the WCX sorbent, releasing the quaternary amine.
- Reconstitution:

- Evaporate to dryness under Nitrogen at 40°C.
- Reconstitute in 100 µL ACN:Water (90:10) with 10 mM Ammonium Formate.

LC-MS/MS Conditions

HILIC is chosen over Reverse Phase because Ipratropium elutes in the void volume on C18 columns due to its polarity.

- System: Agilent 1290 / Sciex 6500+ or equivalent.
- Column: BEH HILIC (2.1 x 100 mm, 1.7 µm).
- Mobile Phase A: 10 mM Ammonium Formate in Water, pH 3.0 (adjusted with FA).
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
- Flow Rate: 0.4 mL/min.
- Injection Vol: 5 µL.

Gradient Table:

Time (min)	% Mobile Phase B (Organic)	State
0.0	95%	Initial (High organic for HILIC retention)
1.0	95%	Isocratic Hold
3.5	50%	Gradient Elution
4.0	50%	Wash
4.1	95%	Re-equilibration

| 6.0 | 95% | End |

Mass Spectrometry Parameters (MRM)

- Ionization: ESI Positive ()
- Source Temp: 500°C.
- Spray Voltage: 4500 V.

Analyte	Precursor ()	Product ()	Dwell (ms)	CE (eV)	Role
Ipratropium	332.2	166.1	50	35	Quantifier (Tropine moiety)
332.2	124.1	50	45	Qualifier	
Ipratropium-D3	335.2	169.1	50	35	Internal Standard

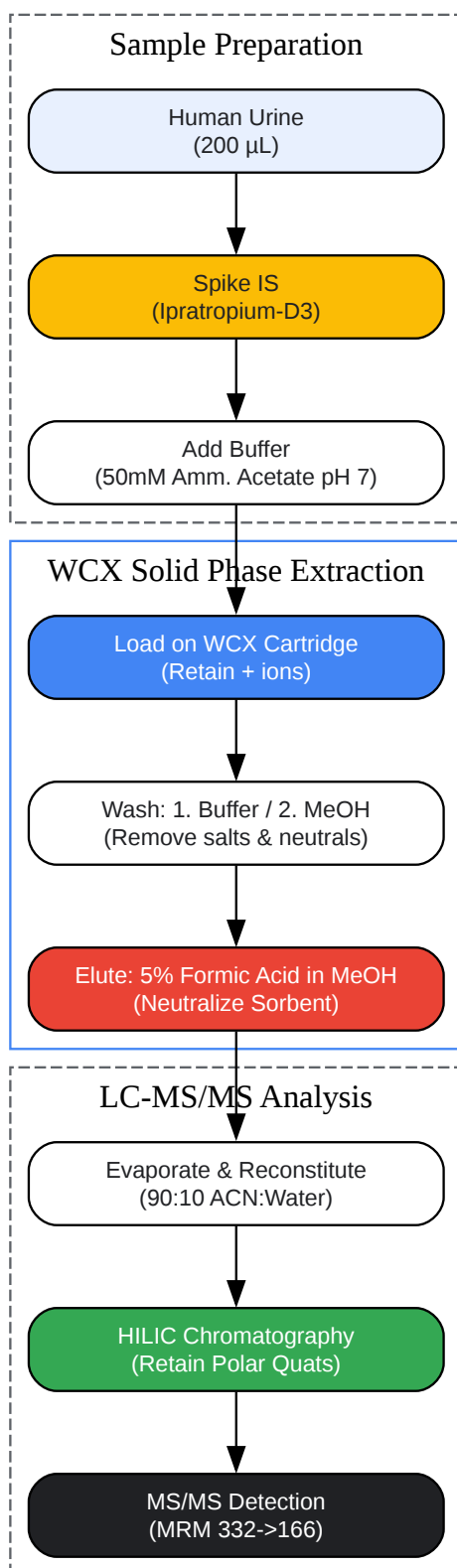
Note on D3 Transition: The D3 label is located on the N-methyl group. The fragmentation to 166 retains the nitrogen and the methyl group; therefore, the IS fragment shifts by +3 Da to 169.

Method Validation Summary

(Data representative of typical validation results for this protocol)

Parameter	Result	Notes
Linearity	0.1 – 100 ng/mL	, weighted
LLOQ	0.1 ng/mL	S/N > 10
Accuracy	94% - 106%	Intra- and Inter-day
Precision (CV)	< 6.5%	At LLOQ, Low, Mid, High QC
Matrix Effect	95% - 102%	IS (D3) effectively compensates for suppression
Recovery (SPE)	> 85%	High efficiency due to ionic binding

Workflow Visualization



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Figure 2: End-to-end analytical workflow emphasizing the WCX extraction logic.

Troubleshooting & Optimization

- Low Recovery:
 - Cause: Elution solvent not acidic enough.
 - Fix: Ensure Formic Acid is fresh and at least 5% v/v in the elution solvent. The sorbent must be protonated to release the drug.
- Poor Peak Shape (Tailing):
 - Cause: Mismatch between reconstitution solvent and HILIC mobile phase.
 - Fix: Reconstitute in 90-95% ACN. Injecting high water content (>20%) into a HILIC column destroys peak shape.
- Carryover:
 - Cause: Quaternary amines stick to glass and injector ports.
 - Fix: Use Polypropylene vials. Use a needle wash of 50:50 ACN:Water + 0.5% Formic Acid.

References

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